

Standard operating procedure for preparing (Rac)-Telmesteine solutions for research

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Compound of Interest

Compound Name: (Rac)-Telmesteine

Cat. No.: B128490

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Application Notes & Protocols: (Rac)-Telmesteine Solution Preparation for Research

Audience: Researchers, scientists, and drug development professionals.

Introduction

(Rac)-Telmesteine is a protease inhibitor suitable for use as an enzyme stabilizer.^{[1][2]} This document provides a detailed standard operating procedure for the preparation of **(Rac)-Telmesteine** solutions for research applications. It is crucial to distinguish **(Rac)-Telmesteine** from Telmisartan, an angiotensin II receptor blocker used for hypertension, as the two are distinct compounds with different mechanisms of action.^{[3][4][5]}

(Rac)-Telmesteine Chemical Properties

A summary of the key chemical properties of **(Rac)-Telmesteine** is provided in the table below.

Property	Value	Reference
Synonyms	3-ethoxycarbonyl-1,3-thiazolidine-4-carboxylic acid; 3,4-Thiazolidinedicarboxylic Acid 3-Ethyl Ester	[1][6]
Molecular Formula	C ₇ H ₁₁ NO ₄ S	[1][7][8]
Molecular Weight	205.23 g/mol	[1][7]
Appearance	Solid	[1]
Purity	≥ 98%	[2]
CAS Number	127657-29-8	[1][2]

Experimental Protocols

1. Stock Solution Preparation (100 mg/mL in DMSO)

This protocol describes the preparation of a concentrated stock solution of **(Rac)-Telmestaine** in Dimethyl Sulfoxide (DMSO).

Materials:

- **(Rac)-Telmestaine** powder
- Anhydrous DMSO (newly opened)
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **(Rac)-Telmesteine** powder using a calibrated analytical balance in a sterile container.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 100 mg of **(Rac)-Telmesteine** to 1 mL of DMSO.
- **Sonication:** As **(Rac)-Telmesteine** is hygroscopic and may require assistance to fully dissolve, sonicate the solution in an ultrasonic bath.^[2] Heat can also be applied if precipitation or phase separation occurs.^[2]
- **Vortexing:** Vortex the solution until the solid is completely dissolved and the solution is clear.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the stock solution aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[2]

2. Preparation of Working Solutions for In Vitro and In Vivo Studies

The following protocols outline the preparation of diluted working solutions from the DMSO stock solution for various experimental applications.

Protocol 1: Aqueous Formulation

This formulation is suitable for many in vitro cell-based assays.

Materials:

- **(Rac)-Telmesteine** DMSO stock solution (100 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80

- Saline (0.9% NaCl)
- Sterile conical tubes

Procedure:

- Prepare a vehicle solution by mixing the solvents in the following proportions: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Add the **(Rac)-Telmesteine** DMSO stock solution to the vehicle to achieve the desired final concentration. For example, to prepare 1 mL of a 2.08 mg/mL working solution, add 20.8 μ L of the 100 mg/mL DMSO stock solution to 979.2 μ L of the vehicle.
- Vortex thoroughly to ensure a clear solution. The solubility in this vehicle is \geq 2.08 mg/mL (10.13 mM).[2]

Protocol 2: SBE- β -CD Formulation

This formulation can improve the solubility and stability of the compound in aqueous solutions.

Materials:

- **(Rac)-Telmesteine** DMSO stock solution (100 mg/mL)
- SBE- β -CD (Sulfobutylether- β -cyclodextrin) in Saline (20%)
- Sterile conical tubes

Procedure:

- Prepare a 20% SBE- β -CD solution in saline.
- Prepare a vehicle solution consisting of 10% DMSO and 90% of the 20% SBE- β -CD in saline solution.
- Add the **(Rac)-Telmesteine** DMSO stock solution to the vehicle to achieve the desired final concentration. For example, to prepare 1 mL of a 2.08 mg/mL working solution, add 20.8 μ L of the 100 mg/mL DMSO stock solution to 979.2 μ L of the vehicle.

- Mix thoroughly until a clear solution is obtained. The solubility in this vehicle is ≥ 2.08 mg/mL (10.13 mM).[2]

Protocol 3: Corn Oil Formulation

This formulation is suitable for in vivo studies requiring administration in an oil-based vehicle.

Materials:

- **(Rac)-Telmesteine** DMSO stock solution (100 mg/mL)
- Corn Oil
- Sterile conical tubes

Procedure:

- Prepare a vehicle solution consisting of 10% DMSO and 90% Corn Oil.
- Add the **(Rac)-Telmesteine** DMSO stock solution to the vehicle to achieve the desired final concentration. For example, to prepare 1 mL of a 2.08 mg/mL working solution, add 20.8 μ L of the 100 mg/mL DMSO stock solution to 979.2 μ L of the vehicle.
- Mix thoroughly to ensure a clear solution. The solubility in this vehicle is ≥ 2.08 mg/mL (10.13 mM).[2] Note: This formulation should be used with caution for continuous dosing periods exceeding half a month.[2]

Solubility Data Summary

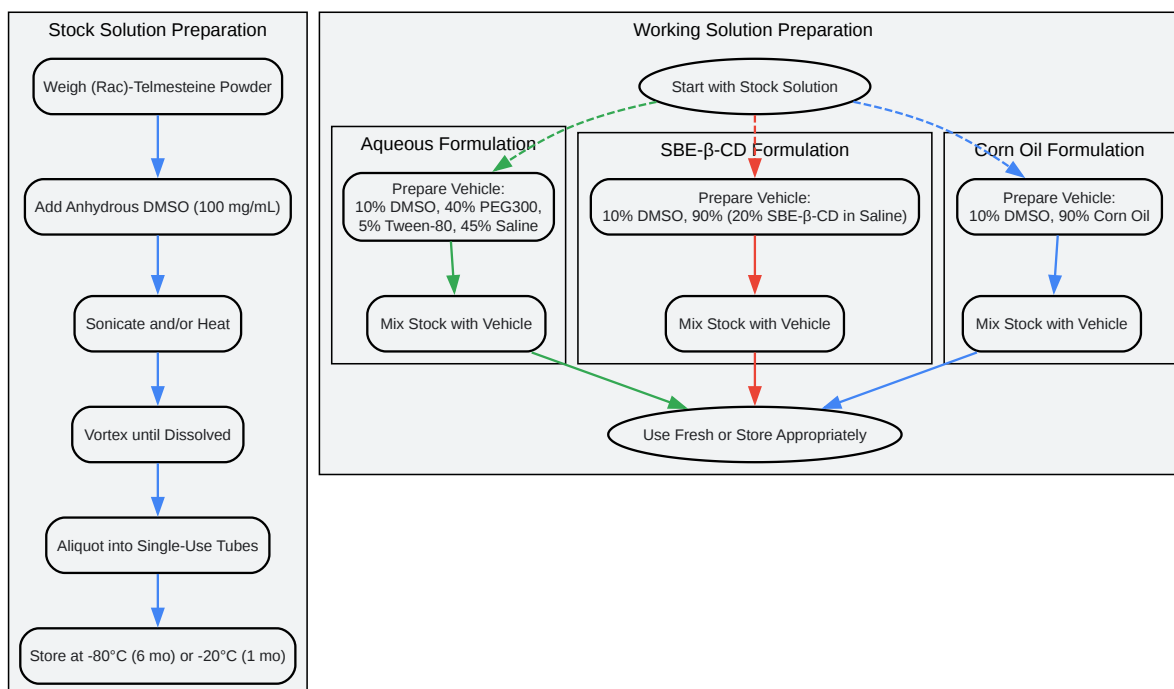
Solvent/Vehicle	Solubility
DMSO	100 mg/mL (487.25 mM)[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (10.13 mM)[2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.08 mg/mL (10.13 mM)[2]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (10.13 mM)[2]

Storage of Working Solutions

It is recommended to prepare working solutions fresh for each experiment. If short-term storage is necessary, store at 4°C for no longer than 24 hours. For longer-term storage, consult specific stability studies for the chosen formulation.

Visualizations

Experimental Workflow for (Rac)-Telmesteine Solution Preparation

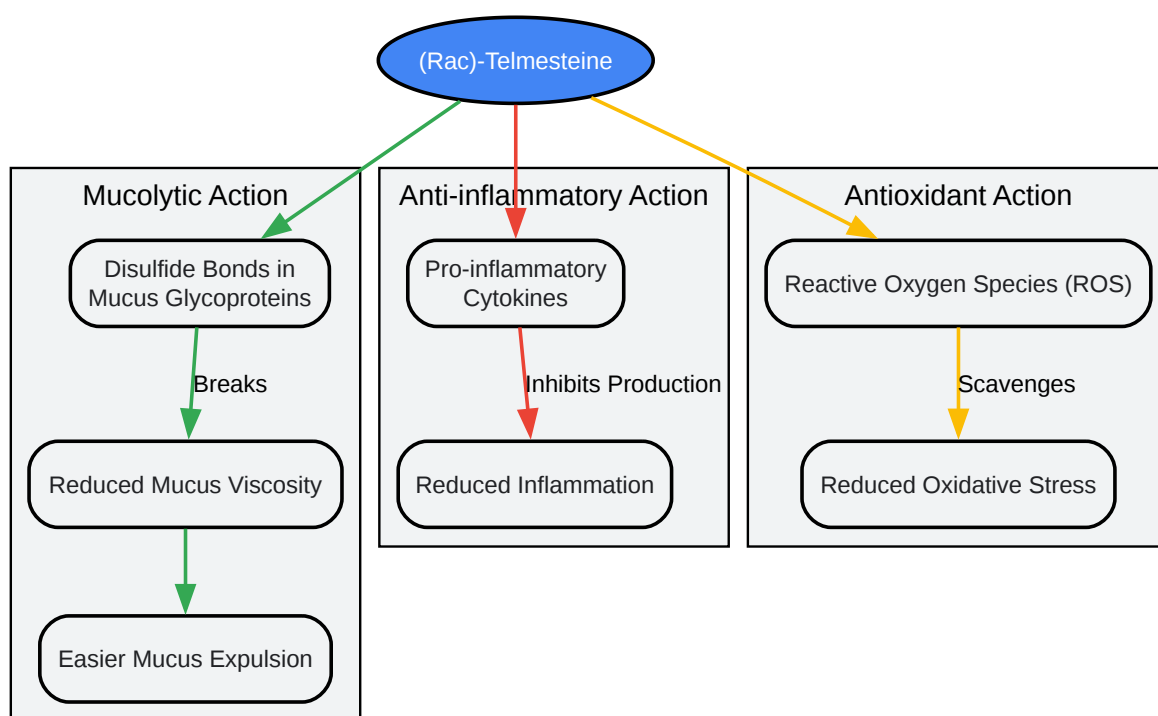


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Caption: Workflow for preparing **(Rac)-Telmesteine** stock and working solutions.

Conceptual Signaling Pathway of Telmesteine's Mechanism of Action

Telmesteine's primary mechanism is as a mucolytic agent, with additional anti-inflammatory and antioxidant properties.[9][10] It functions by breaking the disulfide bonds in mucus glycoproteins.[9] Telmesteine has also been shown to inhibit the production of pro-inflammatory cytokines and scavenge reactive oxygen species.[9]



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